

Essential Safety and Operational Guide for 2-Chloro-5-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-5-methylpyridine

Cat. No.: B098176

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Chloro-5-methylpyridine**, tailored for researchers, scientists, and professionals in drug development.

Hazard Summary

2-Chloro-5-methylpyridine is a combustible liquid that is harmful if swallowed or in contact with skin.[1] It can cause skin and serious eye irritation.[2][3][4] Inhalation may cause respiratory irritation.[3][4][5] It is also harmful to aquatic life with long-lasting effects.[6]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Chloro-5-methylpyridine**.

Property	Value	Source
Molecular Weight	127.57 g/mol	[1]
Boiling Point	97 °C at 30 mmHg	[1]
Density	1.169 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.53	[1]
Flash Point	Not applicable	[1]
Hazard Class	Acute Tox. 4 (Oral, Dermal), Skin Irrit. 2, Aquatic Chronic 3	[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety when handling **2-Chloro-5-methylpyridine**.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [7] A face shield is required where there is a risk of splashing.	Protects against chemical splashes and vapors that can cause serious eye damage.[2] [3]
Skin Protection	Wear appropriate protective gloves (e.g., Neoprene/Nitrile) and inspect them before use. [8][9] Wear flame-retardant and impervious clothing or a lab coat.[4][7] Ensure shoes cover the entire foot.[9]	Prevents skin contact, which can cause burns, irritation, and potential sensitization.[2][3] Harmful if absorbed through the skin.[1]
Respiratory Protection	Use in a well-ventilated area. [3][7] If exposure limits may be exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[7] Follow OSHA respirator regulations (29CFR 1910.134) or European Standard EN 149.[8]	Protects against inhalation of harmful vapors or mists that can cause respiratory irritation. [3][4][5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure the work area is well-ventilated, and an eyewash station and safety shower are readily accessible.[10]
- Assemble all necessary PPE as detailed in the table above.

- Have spill control materials (e.g., sand, earth, inert material, or vermiculite) readily available. [\[11\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames. [\[6\]](#)[\[7\]](#)

2. Handling:

- Avoid all personal contact, including inhalation of vapors. [\[2\]](#)
- Do not eat, drink, or smoke when using this product. [\[6\]](#)
- Ground and secure containers when dispensing or pouring to prevent static discharge. [\[12\]](#)
- Wash hands and any exposed skin thoroughly after handling. [\[3\]](#)[\[6\]](#)

3. In Case of a Spill:

- Minor Spills:
 - Remove all ignition sources. [\[2\]](#)[\[11\]](#)
 - Clean up spills immediately. [\[2\]](#)[\[11\]](#)
 - Absorb the spill with sand, earth, or other non-combustible material and place it in a suitable, labeled container for waste disposal. [\[11\]](#)
- Major Spills:
 - Evacuate personnel to a safe area and move upwind. [\[7\]](#)[\[11\]](#)
 - Alert the appropriate emergency response team. [\[2\]](#)[\[11\]](#)
 - Wear a self-contained breathing apparatus and full protective clothing. [\[7\]](#)[\[11\]](#)
 - Contain the spill to prevent it from entering drains or watercourses. [\[11\]](#)[\[12\]](#)

4. First Aid Measures:

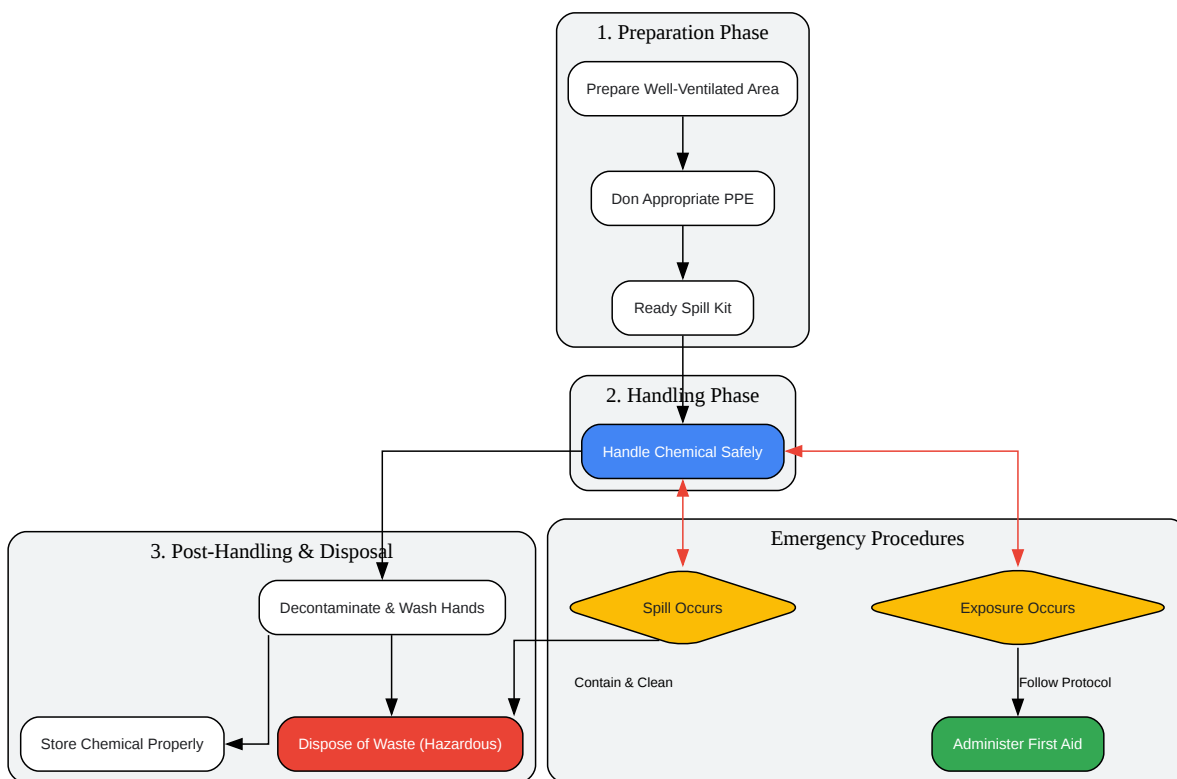
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[3][7]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[3][7]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3][7]

Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[2] This material and its container must be disposed of as hazardous waste.[2]

- Collect waste in suitable, closed, and labeled containers.[3][11]
- Do not allow the product to enter drains.[3]
- Consult a licensed professional waste disposal service to dispose of this material.
- Puncture containers to prevent re-use and dispose of them at an authorized landfill.[2]

Workflow for Safe Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **2-Chloro-5-methylpyridine**.

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